

ammonium metaphosphate material safety data sheet (MSDS) information

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Ammonium metaphosphate

CAS No.: 13446-46-3

Cat. No.: B13732112

[Get Quote](#)

Technical Monograph: Ammonium Metaphosphate (AMP) Safety, Stability, and Application Protocol Executive Summary

Ammonium Metaphosphate (AMP), chemically represented as $(\text{NH}_4)_3\text{P}_3\text{O}_{10}$, is a polymeric inorganic salt distinct from its orthophosphate counterparts (e.g., Monoammonium Phosphate). While often utilized in industrial flame retardancy and high-efficiency fertilizers, its relevance to drug development lies in its utility as a phosphate precursor in synthesis and a specialized buffering agent in aqueous systems.

This guide moves beyond standard GHS classifications to provide a mechanistic understanding of AMP's safety profile. The primary risks are not acute toxicity, but rather thermal instability leading to ammonia evolution and particulate inhalation.

Part 1: Chemical Identity & Characterization

Unlike simple salts, AMP exists largely as a polymeric chain or ring structure. This polymeric nature confers unique thermal stability properties compared to orthophosphates.

Property	Data Specification
Chemical Name	Ammonium Metaphosphate
CAS Number	13446-46-3
Formula	
Molecular Weight	~97.01 g/mol (per monomeric unit)
Physical State	White crystalline powder or granule
Solubility	Low solubility in cold water; hydrolyzes in hot water to orthophosphates
pH (1% solution)	4.5 – 6.0 (Weakly Acidic)

Part 2: Hazard Dynamics & Toxicology[2]

Toxicological Profile

AMP is classified as Low Toxicity under standard exposure limits, but "inert" does not mean "risk-free."

- Acute Oral Toxicity (

):

(Rat).[1][2] Mechanism: Hydrolysis in the stomach releases ammonium and phosphate ions, which are buffered by the renal system unless ingested in massive quantities.

- Inhalation: The primary occupational hazard. Fine particulates () can cause mechanical irritation to the alveolar membrane.
- Skin/Eye Contact: Transient irritation due to the acidic nature of the hydrolyzed surface film.

Thermal Decomposition Mechanism (The Critical Hazard)

The most significant safety parameter for researchers is the Decomposition Temperature. Unlike stable metal salts, AMP is thermodynamically unstable above

Mechanism: Upon heating, the ionic bond between the ammonium cation and the phosphate anion breaks, releasing gaseous ammonia (

). The remaining solid polymerizes further into polyphosphoric acid, a viscous and corrosive dehydrating agent.

“

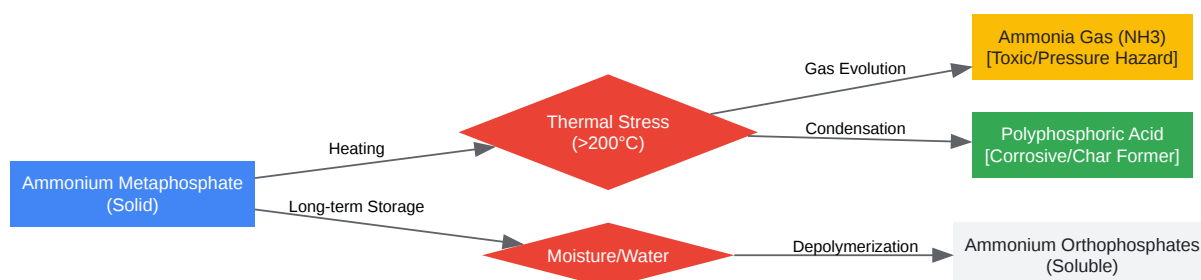
Critical Insight: In a fire scenario, AMP acts as a flame retardant by releasing non-flammable

(diluting fuel gases) and forming a char layer. However, in a closed reaction vessel, this release can cause rapid over-pressurization.

Part 3: Visualization of Mechanisms

Diagram 1: Thermal Decomposition Pathway

This diagram illustrates the chemical fate of AMP under thermal stress, highlighting the safety risks of ammonia release and acid formation.



[Click to download full resolution via product page](#)

Caption: Figure 1. Thermal degradation and hydrolysis pathways of **Ammonium Metaphosphate**.

Part 4: Emergency Protocols

Fire Fighting Measures

- Flammability: Non-combustible.[3][4]
- Hazardous Combustion Products: Ammonia (), Nitrogen Oxides (), Phosphorus Oxides ().
- Action:
 - Use water spray to knock down ammonia vapors.
 - Do not use high-pressure water jets that disperse dust.
 - PPE: Full protective clothing and NIOSH-approved SCBA are mandatory due to potential ammonia accumulation.

Accidental Release

- Dry Spills: Sweep up to avoid dust generation. Use a HEPA-filter vacuum.
- Wet Spills: Neutralize with weak basic agents (e.g., Sodium Bicarbonate) if the surface pH is acidic. Prevent entry into waterways; phosphates contribute to eutrophication (algal blooms).

Part 5: Validated Experimental Protocol

Protocol: Thermal Stability & Ammonia Evolution Assay

Purpose: To determine the precise decomposition onset of an AMP lot before use in heated formulations (e.g., hot-melt extrusion or synthesis).

Reagents & Equipment:

- Thermogravimetric Analyzer (TGA) or Tube Furnace
- Nessler's Reagent (for qualitative ammonia detection)
- Standardized
(for quantitative trapping)

Methodology:

- Sample Prep: Dry AMP sample at
for 2 hours to remove adsorbed moisture.
- TGA Setup: Load 10-20 mg into a platinum crucible.
- Ramp: Heat from
to
at
under Nitrogen purge (
).
- Detection (If using Tube Furnace):
 - Route exhaust gas through a bubbler containing
.
 - Back-titrate the acid solution with
to quantify evolved
.
- Analysis:

- : The temperature at which 1% mass loss occurs (excluding initial moisture).

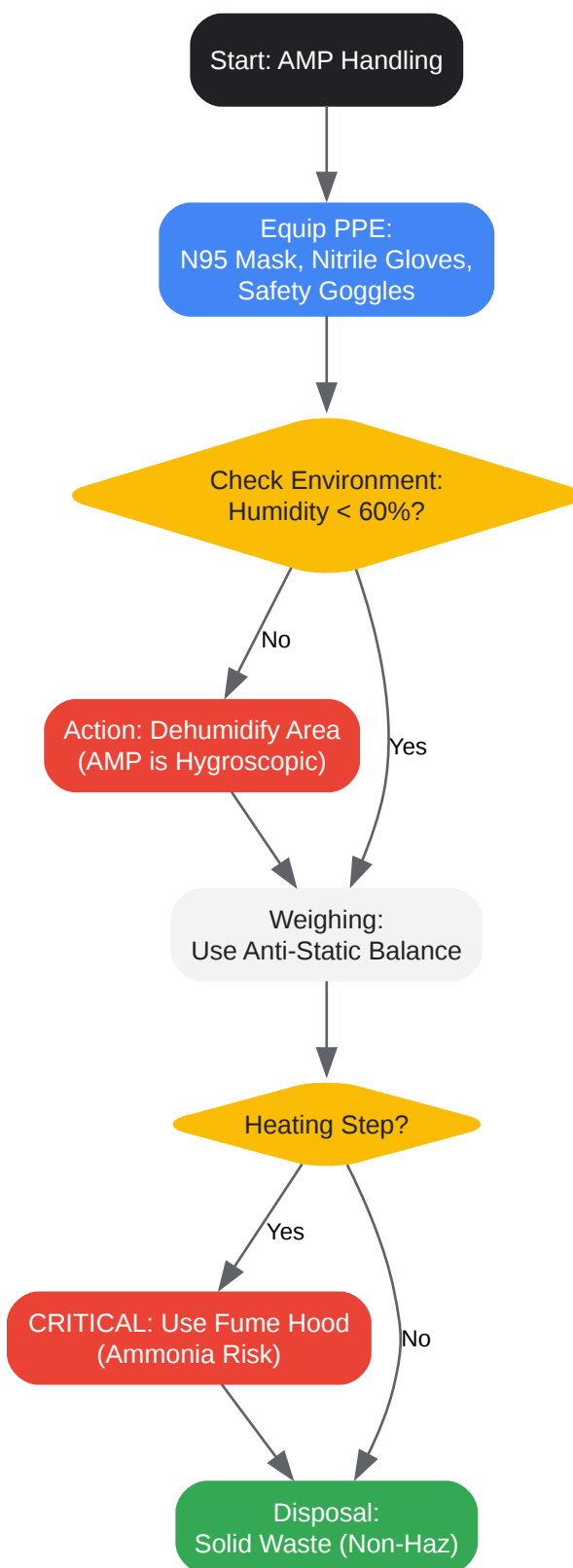
- Acceptance Criteria: For high-stability applications,

should be

.

Diagram 2: Safety & Handling Workflow

This workflow ensures researcher safety during the handling and analysis of AMP.



[Click to download full resolution via product page](#)

Caption: Figure 2. Decision logic for safe handling and environmental control of AMP.

Part 6: Storage & Regulatory Information

Storage Conditions

- Hygroscopicity: AMP is hygroscopic. Store in tightly sealed containers (HDPE or glass).
- Incompatibility: Do not store near strong alkalis (releases ammonia immediately) or strong oxidizers.
- Shelf Life: 24 months if kept dry. Caking indicates moisture absorption and partial hydrolysis.

Regulatory Status[2][6]

- US TSCA: Listed.
- REACH (EU): Registered.
- Ecological: Not classified as a marine pollutant, but high phosphate loads cause eutrophication. Avoid release into drains.[4]

References

- National Center for Biotechnology Information (2026). PubChem Compound Summary for CID 24957, **Ammonium metaphosphate**. Retrieved from [\[Link\]](#)
- European Chemicals Agency (ECHA). Registration Dossier - Ammonium Polyphosphates. (Covering polymeric phosphate safety).[3][5][6] Retrieved from [\[Link\]](#)
- American Chemical Society (ACS). Molecule of the Week: Ammonium Polyphosphate. (Structural and thermal properties context). Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. cropnutrition.com \[cropnutrition.com\]](https://cropnutrition.com)
- [2. fishersci.com \[fishersci.com\]](https://fishersci.com)
- [3. redox.com \[redox.com\]](https://redox.com)
- [4. carloth.com \[carloth.com\]](https://carloth.com)
- [5. Ammonium Polyphosphates - Toxicological Risks of Selected Flame-Retardant Chemicals - NCBI Bookshelf \[ncbi.nlm.nih.gov\]](#)
- [6. News - At What Temperature Does Ammonium Polyphosphate Degrade? \[taifengfr.com\]](#)
- To cite this document: BenchChem. [ammonium metaphosphate material safety data sheet (MSDS) information]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13732112/docs#ammonium-metaphosphate-material-safety-data-sheet-msds-information\]](https://www.benchchem.com/product/b13732112/docs#ammonium-metaphosphate-material-safety-data-sheet-msds-information)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check